

# A meta-analysis of clinical trials involving aluminum and magnesium hydroxide antacids.

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## A Meta-Analysis of Clinical Trials Involving Aluminum and Magnesium Hydroxide Antacids: A Comparative Guide

This guide provides a comprehensive meta-analysis of clinical trials involving antacids containing aluminum and magnesium hydroxide. It is intended for researchers, scientists, and drug development professionals, offering an objective comparison of their performance with other alternatives, supported by experimental data.

## Efficacy of Aluminum and Magnesium Hydroxide Antacids

Antacids containing a combination of aluminum hydroxide and magnesium hydroxide are a mainstay for the rapid relief of heartburn and dyspepsia. Their primary mechanism of action is the chemical neutralization of gastric acid.[1][2][3] The combination of these two agents is strategic: aluminum hydroxide tends to cause constipation, while magnesium hydroxide can induce diarrhea; used together, they balance these gastrointestinal side effects.[4]

Clinical studies have demonstrated their efficacy in providing symptomatic relief. For instance, one study showed that an aluminum/magnesium hydroxide formulation could increase gastric pH for approximately 26 minutes and provide heartburn relief for up to 82 minutes.[5]

## Comparative Efficacy

When compared to other acid-suppressing agents, the performance of aluminum-magnesium hydroxide antacids varies. A double-blind clinical study on patients with duodenal ulcers showed that both an antacid with dihydroxyaluminum-sodium carbonate and one with aluminum and magnesium hydroxides resulted in ulcer healing rates (71% and 75%, respectively) comparable to the H<sub>2</sub>-receptor antagonist ranitidine (79%) after four weeks of treatment.<sup>[6]</sup> All treatments were significantly more effective than the placebo, which had a healing rate of 47%.<sup>[6]</sup>

However, in the treatment of gastro-esophageal reflux symptoms, a comparative crossover study found that an alginate-containing reflux suppressant provided good symptom relief in 84% of patients, compared to only 23% for an antacid gel with magnesium and aluminum hydroxide.<sup>[7]</sup> Furthermore, 68% of patients using the alginate formulation experienced relief within 15 minutes, versus only 9% of those on the antacid.<sup>[7]</sup>

## Pharmacokinetics and Safety Profile

The systemic absorption of aluminum and magnesium from antacids is generally low, which is a key aspect of their safety profile.<sup>[8][9]</sup> A study in healthy women found no absorption of aluminum from an antacid containing magaldrate (a complex of aluminum and magnesium hydroxides), and magnesium absorption remained within the normal range.<sup>[8][9]</sup> This supports their use as a first-line treatment for heartburn in pregnancy when lifestyle modifications are insufficient.<sup>[8]</sup>

However, it is important to note that antacids can interact with the absorption of other drugs.<sup>[3][10]</sup> The alteration of gastric pH and the potential for chelation can affect the bioavailability of various medications.<sup>[11]</sup> For instance, co-administration of an aluminum/magnesium hydroxide antacid with the antibiotic tebipenem pivoxil hydrobromide resulted in an approximate 11% decrease in total drug exposure (AUC) and a 22% lower maximum concentration (C<sub>max</sub>).<sup>[12]</sup>

## Data Summary

### Table 1: Comparative Efficacy in Duodenal Ulcer Healing

Treatment Group	Ulcer Healing Rate (4 weeks)
Dihydroxyaluminum-sodium carbonate	71%
Aluminum and magnesium hydroxides	75%
Ranitidine	79%
Placebo	47%
(Data from a controlled, double-blind clinical study in 153 patients with duodenal ulcer disease)[6]	

**Table 2: Symptom Relief in Gastro-Esophageal Reflux**

Treatment Group	Good Symptom Relief	Relief within 15 minutes
Liquid Gaviscon (Alginate-antacid)	84%	68%
Magnesium-aluminum antacid gel	23%	9%
(Data from a comparative crossover study in 44 patients) [7]		

**Table 3: Pharmacokinetic Interaction with Tebipenem Pivoxil Hydrobromide (TBP-PI-HBr)**

Parameter	TBP-PI-HBr with Al/Mg Hydroxide Antacid (Geometric Mean Ratio)	90% Confidence Interval
Total Exposure (AUC)	89.2	83.2, 95.7
Maximum Concentration (Cmax)	78.4	67.9, 90.6
(Data from a 3-period, fixed sequence study in 20 subjects)		
<a href="#">[12]</a>		

## Experimental Protocols

### Duodenal Ulcer Healing Clinical Trial Methodology[6]

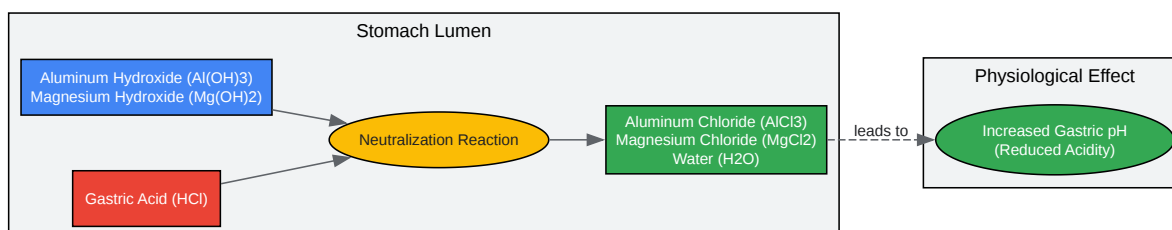
- Study Design: A controlled, double-blind clinical study.
- Participants: 153 patients with endoscopically confirmed duodenal ulcers.
- Interventions: Patients were treated for 4 weeks with one of the following:
  - Dihydroxyaluminum-sodium carbonate
  - Aluminum and magnesium hydroxides (Alumag)
  - Ranitidine
  - Placebo
- Efficacy Assessment:
  - Ulcer healing ratio determined by endoscopy at the end of the 4-week treatment period.
  - Disappearance of ulcer pain.
  - Subjective and objective (biochemical analyses) drug tolerance.
  - Effect on gastric mucosa assessed by endoscopy, histology, and morphometry.

## Pharmacokinetic Study of Aluminum and Magnesium Absorption[8]

- Study Design: An open-label, controlled, randomized, one-treatment study with a two-group design.
- Participants: Healthy women in a fed state.
- Intervention:
  - Group A (n=8): Received a single sachet containing 500 mg of sodium alginate, 267 mg of sodium bicarbonate, 800 mg of magaldrate, and 120 mg of simethicone after a standard breakfast.
  - Group B (n=2): Received no medication.
- Sampling: Blood samples were collected at -12, -6, -1 hours (basal) and at multiple time points up to 12 hours after administration.
- Quantification Method: Inductively coupled plasma-mass spectrometry (ICP-MS) was used to quantify aluminum and magnesium ions in the blood samples.

## Visualizations

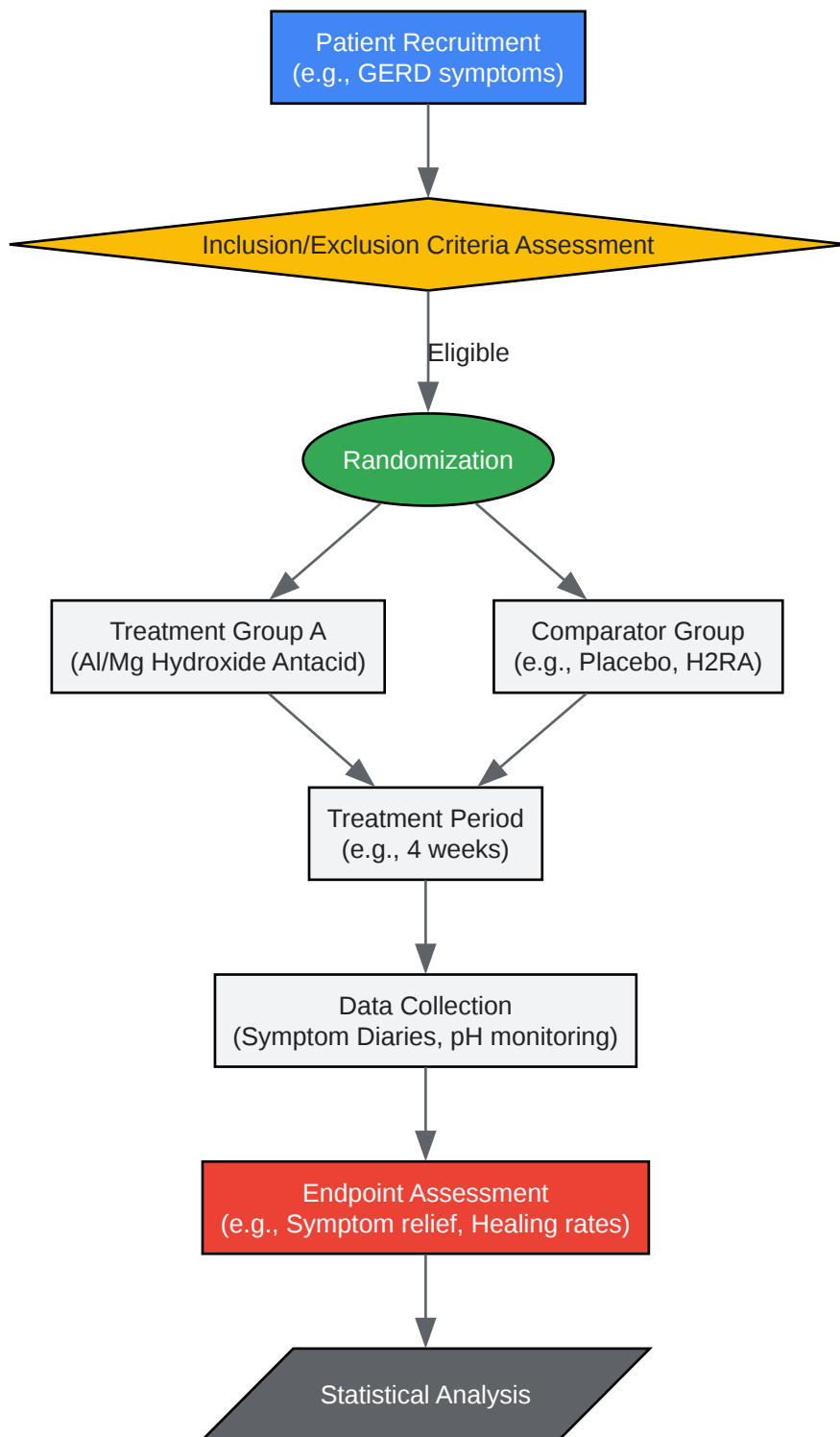
### Mechanism of Action of Aluminum and Magnesium Hydroxide Antacids



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Caption: Mechanism of action of aluminum and magnesium hydroxide antacids.

## Clinical Trial Workflow for Efficacy Assessment



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Caption: A typical clinical trial workflow for assessing antacid efficacy.

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